

Fumaryl Chloride: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Fumaryl chloride

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Abstract

This technical guide provides a detailed overview of the core physical properties of **fumaryl chloride** (CAS No. 627-63-4). Intended for professionals in research, scientific, and drug development fields, this document consolidates essential quantitative data into a clear, tabular format for ease of reference. Furthermore, it outlines the standard experimental methodologies employed for the determination of these key physical characteristics. This guide also includes a visualization of the general workflow for characterizing the physical properties of a liquid chemical compound.

Introduction

Fumaryl chloride, with the chemical formula $C_4H_2Cl_2O_2$, is a highly reactive acyl chloride derived from fumaric acid.^{[1][2]} It presents as a straw-colored, fuming liquid with a pungent odor.^{[1][3]} Its high reactivity, particularly with nucleophiles, makes it a valuable intermediate in organic synthesis, including the preparation of pharmaceuticals, dyestuffs, and insecticides.^[2] ^[4] A thorough understanding of its physical properties is paramount for its safe handling, application in synthetic protocols, and for the design and optimization of processes in which it is a key reagent.

Physical Properties of Fumaryl Chloride

The physical properties of **fumaryl chloride** have been determined and are well-documented in the chemical literature. The following table summarizes the key quantitative data.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₂ Cl ₂ O ₂	[1]
Molecular Weight	152.96 g/mol	[1][5][6]
Appearance	Straw-colored fuming liquid	[1][3]
Odor	Pungent, acrid	[1]
Density	1.415 g/mL at 25 °C	[2][5][7]
Melting Point	-2 °C	[2][3]
Boiling Point	161-164 °C	[2][5][7]
Flash Point	73 °C (165 °F)	[2][8]
Refractive Index	n _{20/D} 1.499	[2][5][7]
Vapor Pressure	2.07 mmHg	[1]
Solubility	Decomposes in water	[2][3]

Experimental Protocols for Determination of Physical Properties

While the specific historical experimental details for the determination of **fumaryl chloride**'s physical properties are not extensively available in readily accessible literature, the following sections describe the standard, contemporary methodologies that would be employed for such characterizations.

Density Measurement

The density of a liquid such as **fumaryl chloride** is typically determined using a digital density meter or a pycnometer.

- **Digital Density Meter (Oscillating U-tube Method - ASTM D4052):** A small sample volume is introduced into a U-shaped oscillating tube.^{[6][7]} The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.^[6] This frequency change is then used, in conjunction with calibration data, to calculate the density of the liquid.^{[6][7]} This method is fast, requires a small sample volume, and provides high accuracy.^[7]
- **Pycnometry:** A pycnometer, a flask with a precisely known volume, is weighed when empty, then when filled with the sample liquid.^[9] The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[9] This method is highly accurate but more time-consuming than the digital density meter method.^[7]

Melting Point Determination

The melting point of a substance that is solid at or near room temperature is determined using a capillary melting point apparatus, such as a Mel-Temp or Thiele tube.

- **Capillary Melting Point Apparatus (e.g., Mel-Temp):** A small, powdered sample of the solidified substance is packed into a capillary tube.^{[2][8]} The tube is placed in a heated block, and the temperature is gradually increased.^[2] The melting point range is recorded from the temperature at which the first signs of melting are observed to the temperature at which the entire sample has transitioned to a liquid.^{[2][8]} A slow heating rate (e.g., 1-2 °C per minute) is crucial for an accurate measurement.^[2]

Boiling Point Determination

The boiling point of a liquid can be determined by distillation or by using a Thiele tube.

- **Distillation Method:** A simple distillation apparatus is set up with the liquid sample in the distilling flask.^[10] The liquid is heated to its boiling point, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured by a thermometer placed at the vapor outlet.^[11] This temperature represents the boiling point of the substance at the prevailing atmospheric pressure.^[11]
- **Thiele Tube Method:** A small amount of the liquid is placed in a small test tube, and an inverted capillary tube is added.^[11] The setup is attached to a thermometer and heated in a Thiele tube containing a heating oil.^[11] As the sample is heated, a stream of bubbles will

emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.[11]

Refractive Index Measurement

The refractive index, a measure of how light bends as it passes through a substance, is determined using a refractometer.

- Abbe Refractometer: A few drops of the liquid sample are placed on the prism of the refractometer.[12] Light is passed through the sample, and the instrument is adjusted until a sharp line of demarcation between light and dark fields is observed through the eyepiece. [12] The refractive index is then read directly from the instrument's scale. The measurement is temperature-dependent and is typically reported at 20 °C with the sodium D-line ($n_{20/D}$). [13]

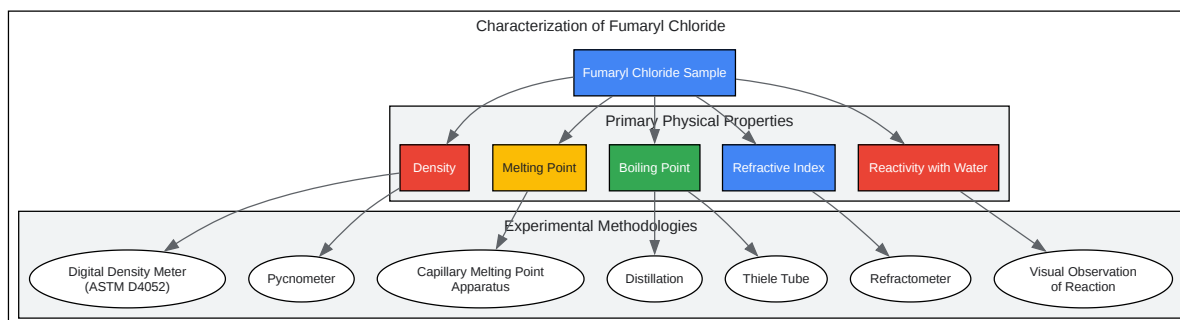
Solubility and Reactivity with Water

For reactive compounds like acyl chlorides, a standard solubility test in water is not applicable as they undergo a chemical reaction.

- Reactivity Observation: The "solubility" of **fumaryl chloride** in water is characterized by its decomposition.[2][5] This is typically observed by carefully adding a small amount of **fumaryl chloride** to water and noting the vigorous reaction, which produces fumaric acid and hydrochloric acid fumes.[5] This high reactivity is a key chemical property rather than a measure of physical solubility.

Visualization of Experimental Workflow

The following diagram illustrates a general logical workflow for the characterization of the physical properties of a liquid chemical such as **fumaryl chloride**.



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